

(Decan-2-ylidene)hydrazine CAS number and molecular formula

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Compound of Interest

Compound Name: (Decan-2-ylidene)hydrazine

Cat. No.: B15423683

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Technical Guide: (Decan-2-ylidene)hydrazine

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **(Decan-2-ylidene)hydrazine**, a hydrazone derivative of decan-2-one. This document details the compound's chemical identity, including its CAS number and molecular formula. A generalized, yet detailed, experimental protocol for its synthesis is presented, based on established methods for hydrazone formation. The guide also outlines the expected physicochemical properties and spectral data for characterization. Furthermore, a conceptual experimental workflow for its synthesis and subsequent analysis is visualized.

Chemical Identity and Properties

(Decan-2-ylidene)hydrazine is a chemical compound with the molecular formula $C_{10}H_{22}N_2$.

[1] Its unique identifier in the Chemical Abstracts Service (CAS) registry is 105232-57-3.

Table 1: Chemical Identifiers for **(Decan-2-ylidene)hydrazine**

Identifier	Value
CAS Number	105232-57-3
Molecular Formula	C10H22N2
Molecular Weight	170.30 g/mol
IUPAC Name	(Decan-2-ylidene)hydrazine

While specific experimental data for **(Decan-2-ylidene)hydrazine** is not readily available in public literature, its properties can be extrapolated from the known characteristics of its parent compounds, decan-2-one and hydrazine, as well as general knowledge of long-chain aliphatic hydrazones.

Table 2: Physicochemical Properties of Reactants

Compound	Molecular Formula	Molecular Weight (g/mol)	Boiling Point (°C)	Melting Point (°C)	Density (g/mL)
Decan-2-one	C10H20O	156.27	210	14	0.825
Hydrazine	N2H4	32.05	113.5	2	1.021

Based on the properties of similar long-chain hydrazones, **(Decan-2-ylidene)hydrazine** is expected to be a liquid or a low-melting solid at room temperature, with limited solubility in water but good solubility in organic solvents.

Synthesis of (Decan-2-ylidene)hydrazine

Hydrazones are typically synthesized through the condensation reaction of a ketone or aldehyde with hydrazine or its derivatives.^{[2][3]} The reaction involves the nucleophilic attack of the hydrazine nitrogen on the carbonyl carbon of the ketone, followed by the elimination of a water molecule to form the C=N double bond characteristic of hydrazones.

Experimental Protocol: Synthesis via Condensation Reaction

This protocol is a generalized procedure for the synthesis of **(Decan-2-ylidene)hydrazine** from decan-2-one and hydrazine hydrate.

Materials:

- Decan-2-one
- Hydrazine hydrate (85% solution in water)
- Ethanol (or another suitable solvent like triethylene glycol)
- Sodium hydroxide or potassium hydroxide (optional, for Wolff-Kishner conditions)
- Hydrochloric acid (for catalytic purposes)
- Sodium bicarbonate solution (10%, aqueous)
- Anhydrous magnesium sulfate or sodium sulfate
- Distilled water
- Organic solvent for extraction (e.g., diethyl ether, dichloromethane)

Procedure:

- In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve decan-2-one (1 equivalent) in ethanol.
- Add hydrazine hydrate (1.1 to 2 equivalents) to the solution. A slight excess of hydrazine is often used to drive the reaction to completion.
- Add a catalytic amount of hydrochloric acid (a few drops) to the reaction mixture.^[4] The reaction is typically acid-catalyzed.

- Heat the mixture to reflux and maintain for 1-5 hours.[4] The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- After the reaction is complete, cool the mixture to room temperature.
- Neutralize the reaction mixture with a 10% aqueous solution of sodium bicarbonate.[4]
- If a precipitate forms, it can be collected by filtration, washed with cold water, and dried.
- If no precipitate forms, the product can be extracted with an organic solvent such as diethyl ether. The organic layers are then combined, washed with brine, and dried over anhydrous magnesium sulfate.
- The solvent is removed under reduced pressure to yield the crude product.
- The crude **(Decan-2-ylidene)hydrazine** can be purified by distillation under reduced pressure or by column chromatography.

Note: For a Wolff-Kishner reduction, which would further reduce the hydrazone to decane, a strong base like potassium hydroxide would be used in a high-boiling solvent like triethylene glycol, and the reaction would be heated to high temperatures (e.g., 195-200 °C).[5]

Characterization

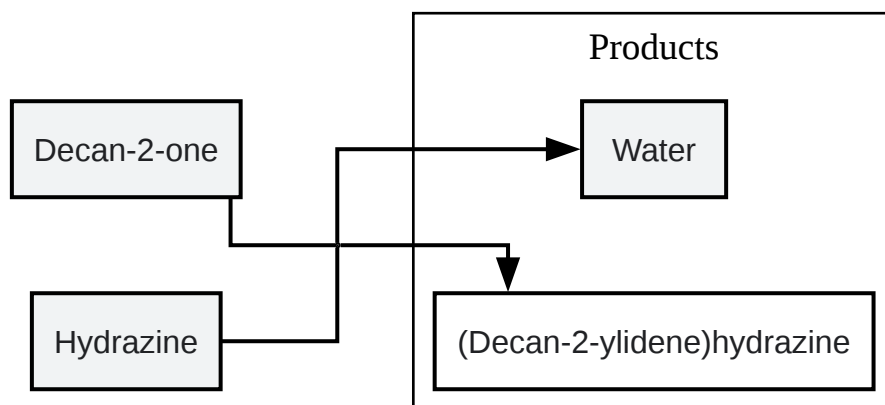
The structure and purity of the synthesized **(Decan-2-ylidene)hydrazine** can be confirmed using various spectroscopic techniques.

Table 3: Expected Spectral Data for **(Decan-2-ylidene)hydrazine**

Technique	Expected Features
^1H NMR	Signals corresponding to the aliphatic protons of the decyl chain. A characteristic signal for the N-H protons.
^{13}C NMR	A signal for the C=N carbon, and signals for the carbons of the decyl group.
IR Spectroscopy	A characteristic absorption band for the C=N stretching vibration (typically around 1620-1650 cm^{-1}). N-H stretching vibrations (around 3200-3400 cm^{-1}). C-H stretching and bending vibrations.
Mass Spectrometry	A molecular ion peak corresponding to the molecular weight of (Decan-2-ylidene)hydrazine ($m/z = 170.30$). Fragmentation patterns consistent with the structure.

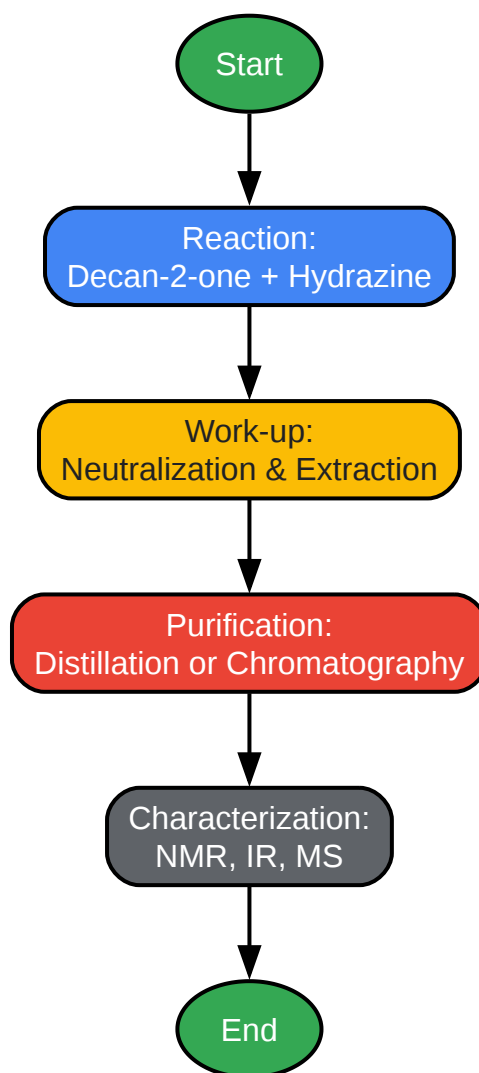
Experimental Workflow and Logical Relationships

The following diagrams illustrate the synthesis reaction and a general workflow for the preparation and analysis of **(Decan-2-ylidene)hydrazine**.



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Caption: Synthesis of **(Decan-2-ylidene)hydrazine**.



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Caption: Experimental workflow for synthesis and analysis.

Conclusion

This technical guide provides foundational information for researchers and scientists interested in **(Decan-2-ylidene)hydrazine**. While specific experimental data for this compound is sparse, the provided synthesis protocol, based on well-established chemical principles, offers a reliable starting point for its preparation. The outlined characterization methods are standard for the structural elucidation of organic compounds and will be crucial for verifying the identity and purity of the synthesized product. Further research is warranted to fully characterize this compound and explore its potential applications.

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